

Technical Guide: Storage and Handling of Fmoc-Phe(4-Br)-OH Powder

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Compound of Interest

Compound Name: *Fmoc-Phe(4-Br)-OH*

CAS No.: 198561-04-5

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the recommended storage conditions, stability, and analytical methodologies for ensuring the integrity of **Fmoc-Phe(4-Br)-OH** powder, a critical building block in solid-phase peptide synthesis (SPPS).

Introduction to Fmoc-Phe(4-Br)-OH

N- α -Fmoc-p-bromo-L-phenylalanine, or **Fmoc-Phe(4-Br)-OH**, is a derivative of the amino acid phenylalanine widely utilized in peptide synthesis. The incorporation of a bromine atom at the para position of the phenyl ring offers unique properties for the resulting peptides, including potential applications in structural biology and as therapeutic agents. The 9-fluorenylmethoxycarbonyl (Fmoc) protecting group on the α -amino group is base-labile, allowing for its removal under mild conditions, a cornerstone of modern SPPS. Maintaining the purity and stability of this reagent is paramount for the successful synthesis of high-quality peptides.

Recommended Storage Conditions

The stability of **Fmoc-Phe(4-Br)-OH** powder is primarily dependent on temperature and, to a lesser extent, on exposure to moisture and light. Adherence to appropriate storage conditions is crucial to prevent degradation and ensure its performance in peptide synthesis.

Temperature

Based on supplier recommendations, the following temperature guidelines should be followed for the storage of **Fmoc-Phe(4-Br)-OH** powder:

Storage Duration	Recommended Temperature	Expected Stability
Long-term	-20°C	Up to 3 years[1]
Short-term	4°C	Up to 2 years[1]
Alternative Short-term	0 - 8°C	Data not specified[2]

For prolonged storage, it is strongly advised to maintain the powder at -20°C to minimize the rate of any potential degradation reactions. For routine laboratory use, storage at 4°C is acceptable for shorter periods.

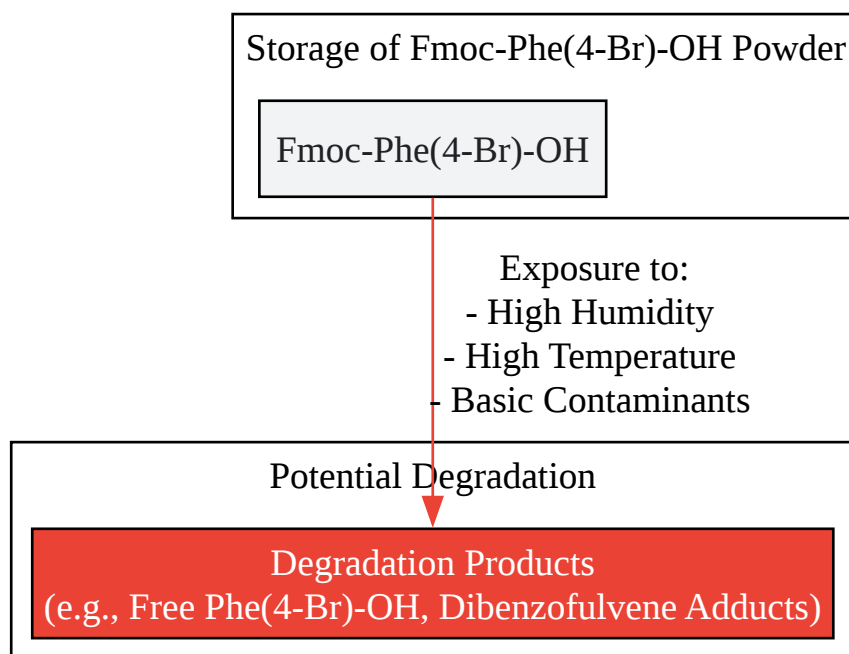
Humidity and Light

While specific quantitative data on the effects of humidity and light on the solid-state stability of **Fmoc-Phe(4-Br)-OH** are not readily available in the public domain, general best practices for handling hygroscopic and light-sensitive organic compounds should be observed. It is recommended to store the powder in a tightly sealed container, preferably in a desiccator, to protect it from moisture. Exposure to direct sunlight and strong artificial light should be avoided.

Potential Degradation Pathways

The primary points of instability in the **Fmoc-Phe(4-Br)-OH** molecule are the Fmoc protecting group and the carboxylic acid moiety. While solid-state degradation is generally slow under proper storage conditions, exposure to adverse conditions can lead to the formation of impurities.

A potential degradation pathway for Fmoc-protected amino acids involves the cleavage of the Fmoc group. This is typically induced by basic conditions, leading to the formation of dibenzofulvene and the free amino acid. While this is the desired reaction during the deprotection step in SPPS, it can occur slowly over time if the material is exposed to basic contaminants or harsh environmental conditions.



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Caption: Potential degradation of **Fmoc-Phe(4-Br)-OH**.

Experimental Protocols for Quality Assessment

To ensure the quality of **Fmoc-Phe(4-Br)-OH** powder, particularly before its use in sensitive applications, several analytical techniques can be employed to assess its purity and integrity.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC (RP-HPLC) is the most common method for determining the purity of Fmoc-amino acids.

- Objective: To quantify the purity of **Fmoc-Phe(4-Br)-OH** and detect any related impurities.

- Methodology:
 - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m).
 - Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
 - Mobile Phase B: 0.1% TFA in acetonitrile.
 - Gradient: A linear gradient from a low to a high percentage of mobile phase B over a specified time (e.g., 5% to 95% B over 20 minutes).
 - Flow Rate: Typically 1.0 mL/min.
 - Detection: UV absorbance at 254 nm or 265 nm, where the Fmoc group has strong absorbance.
 - Sample Preparation: A dilute solution of the **Fmoc-Phe(4-Br)-OH** powder in a suitable solvent, such as acetonitrile or a mixture of acetonitrile and water.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are powerful tools for confirming the chemical structure and assessing the purity of **Fmoc-Phe(4-Br)-OH**.

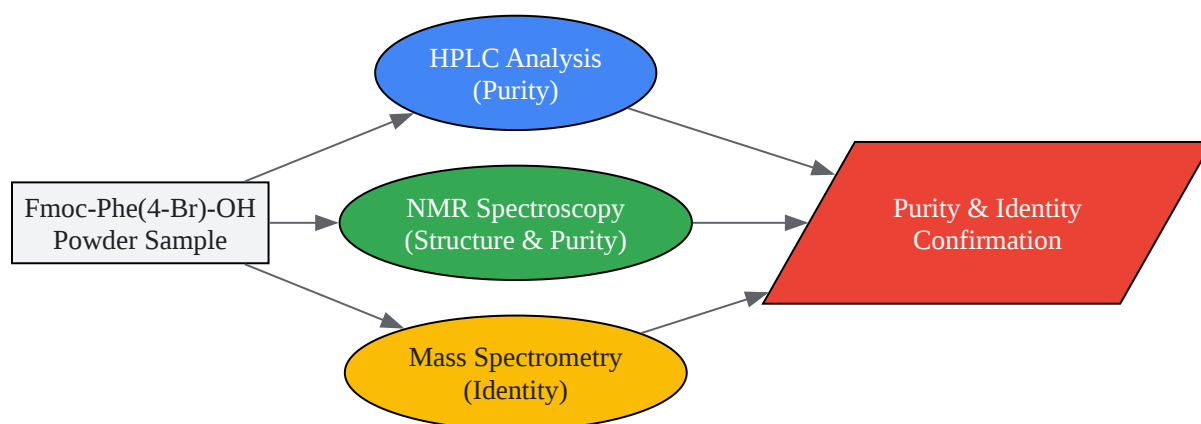
- Objective: To verify the structural integrity of the molecule and detect the presence of any organic impurities.
- Methodology:
 - Solvent: Deuterated dimethyl sulfoxide (DMSO-d_6) or deuterated chloroform (CDCl_3).
 - Analysis:
 - In the ^1H NMR spectrum, the characteristic peaks of the fluorenyl group, the phenylalanine backbone, and the aromatic protons of the bromophenyl ring should be present in the correct integration ratios.
 - The absence of significant unidentifiable peaks indicates high purity.

- The ^{13}C NMR spectrum should show the expected number of carbon signals corresponding to the structure of **Fmoc-Phe(4-Br)-OH**.

Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight of the compound.

- Objective: To verify the identity of **Fmoc-Phe(4-Br)-OH** by determining its molecular mass.
- Methodology:
 - Ionization Technique: Electrospray ionization (ESI) is commonly used.
 - Analysis: The mass spectrum should show a prominent peak corresponding to the molecular ion ($[\text{M}-\text{H}]^-$ in negative ion mode or $[\text{M}+\text{H}]^+$ in positive ion mode) of **Fmoc-Phe(4-Br)-OH** ($\text{C}_{24}\text{H}_{20}\text{BrNO}_4$, Molecular Weight: 466.32 g/mol).



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Caption: Analytical workflow for quality assessment.

Handling and Use

- Dispensing: Before opening the container, allow it to warm to room temperature to prevent condensation of moisture onto the cold powder.

- Weighing: Weigh the required amount of powder promptly and tightly reseal the container.
- Dissolution: **Fmoc-Phe(4-Br)-OH** is generally soluble in polar organic solvents such as dimethylformamide (DMF) and N-methyl-2-pyrrolidone (NMP), which are commonly used in SPPS.

By following these guidelines for storage, handling, and quality assessment, researchers can ensure the integrity of their **Fmoc-Phe(4-Br)-OH** powder, leading to more reliable and reproducible results in peptide synthesis.

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References

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- [2. merckmillipore.com](https://www.merckmillipore.com) [merckmillipore.com]
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